

carbaryl hydrolysis rate under different pH conditions

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Compound Focus: Carbaryl

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Chemical Hydrolysis and Environmental Factors

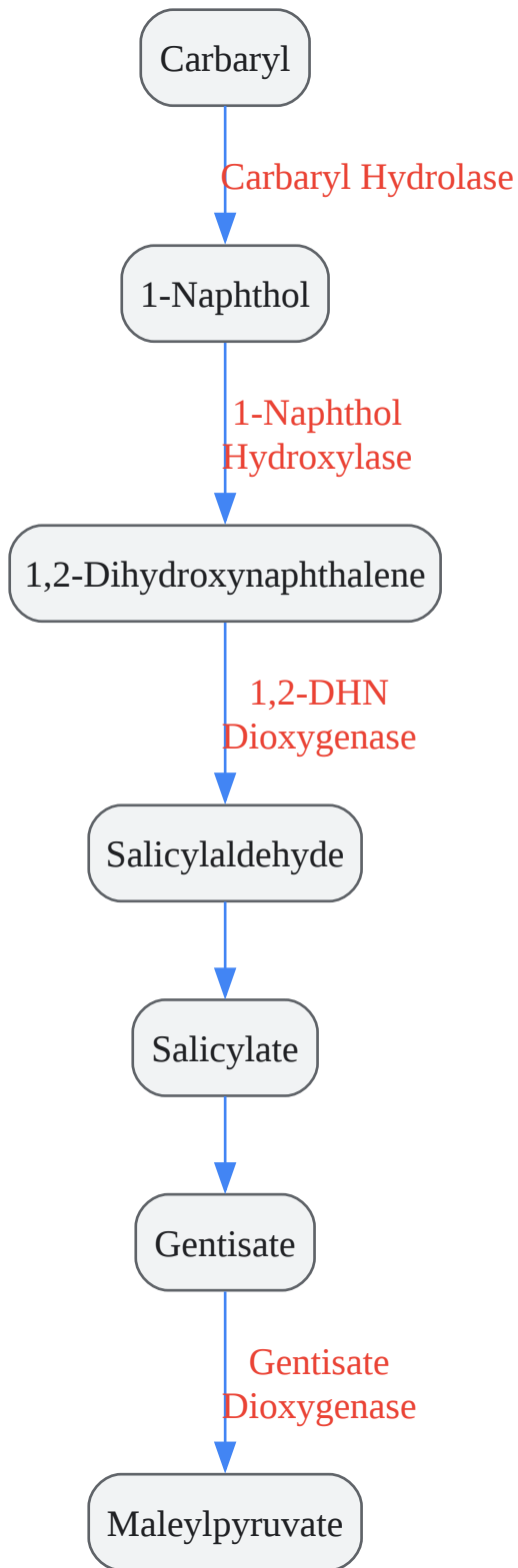
This table summarizes key factors affecting the non-enzymatic hydrolysis of **carbaryl**.

Factor	Condition / Value	Effect on Carbaryl Hydrolysis	Key Findings / Additional Notes
pH (General)	Acidic conditions	Stable [1]	Carbaryl is "acid-stable". Hydrolysis occurs in alkaline conditions.
pH (General)	Alkaline conditions	Hydrolyzes [1]	The ester bond is cleaved, a primary step in its degradation and detoxification [2].
Micellar Catalyst	Cetyltrimethylammonium bromide (CTAB), pH 7.5	Rate increased up to 30x [3]	Reaction follows first-order kinetics. Rate increase occurs above the critical micelle concentration (CMC) of CTAB [3].
Analytical Method	Sodium dodecyl sulfate (SDS) micelles	Enhanced sensitivity [4]	Micellar medium increases solubility of reagents and enhances sensitivity for

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			spectrophotometric determination after hydrolysis and derivatization [4].

Enzymatic Hydrolysis and Microbial Degradation

Biological systems often utilize enzymes to initiate **carbaryl** degradation. The following diagram illustrates the established pathway in certain *Pseudomonas* bacteria.



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The key enzyme in this pathway is **carbaryl hydrolase (CH)**, which catalyzes the hydrolysis of **carbaryl** to 1-naphthol [5] [2]. This enzyme has been heterologously expressed and studied for its enzymatic properties [5].

Practical Application in Residue Removal

The principle of alkaline hydrolysis can be applied to remove **carbaryl** residues from food. Research on washing cucumbers and chilies presoaked in **carbaryl** found that **tap water** was effective at removing residues. The study suggested that a **0.001% potassium permanganate (KMnO₄)** solution was significantly more effective, likely due to its oxidative properties, which may degrade the pesticide beyond simple hydrolysis [1].

Guidance for Experimentation

- **Monitoring Hydrolysis:** You can track the hydrolysis reaction by measuring the formation of its primary product, **1-naphthol**. This can be done spectrophotometrically by monitoring the increase in absorbance at **322 nm** [2].
- **Enzyme Assay Conditions:** For studying **carbaryl** hydrolase activity in cell extracts, a standard assay mixture includes the substrate (e.g., 100 μ M **carbaryl**) in a suitable buffer (e.g., 50 mM potassium phosphate, pH 7.5) at **30°C** [2]. The enzymes involved in this pathway are often inducible, with maximum expression observed when the bacteria are grown with **carbaryl** as the sole carbon source [2].

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